

Physical and chemical properties of Methyl 4phenylpyridine-2-carboxylate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Methyl 4-phenylpyridine-2carboxylate

Cat. No.:

B181838

Get Quote

Technical Guide: Methyl 4-phenylpyridine-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-phenylpyridine-2-carboxylate is a heterocyclic compound of interest in medicinal chemistry and materials science due to its substituted pyridine framework. The presence of both a phenyl group and a methyl ester on the pyridine ring offers potential for diverse chemical modifications and biological interactions. This technical guide provides a summary of the known physical and chemical properties of Methyl 4-phenylpyridine-2-carboxylate, based on currently available data. It should be noted that while computational data for this compound is accessible, detailed experimental characterization is not widely reported in the reviewed literature.

Chemical Structure and Properties

The chemical structure of **Methyl 4-phenylpyridine-2-carboxylate** consists of a pyridine ring substituted with a phenyl group at the 4-position and a methyl carboxylate group at the 2-position.

Structure:



Computed Physical and Chemical Properties

Quantitative data for **Methyl 4-phenylpyridine-2-carboxylate** is primarily available from computational predictions. These properties, sourced from the PubChem database, are summarized in the table below.[1]

Property	Value	Source
Molecular Formula	C13H11NO2	PubChem
Molecular Weight	213.23 g/mol	PubChem
XLogP3	2.5	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	213.078978 g/mol	PubChem
Monoisotopic Mass	213.078978 g/mol	PubChem
Topological Polar Surface Area	39.2 Ų	PubChem
Heavy Atom Count	16	PubChem
Formal Charge	0	PubChem
Complexity	259	PubChem

Note: The data presented in this table are computationally derived and have not been experimentally verified in the cited literature.

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **Methyl 4-phenylpyridine-2-carboxylate** is not readily available in the reviewed scientific literature. However, a plausible synthetic route can be proposed based on general methods for the synthesis of substituted



pyridine carboxylates. A common approach involves two main steps: the formation of the 4-phenylpyridine-2-carboxylic acid scaffold, followed by its esterification.

Proposed Synthetic Pathway

A potential synthetic route could involve the following conceptual steps:

- Synthesis of 4-phenylpyridine-2-carbonitrile: This could be achieved through a transition metal-catalyzed cross-coupling reaction, for instance, a Suzuki or Stille coupling between a dihalopyridine (e.g., 2-chloro-4-iodopyridine) and phenylboronic acid, followed by cyanation.
- Hydrolysis to 4-phenylpyridine-2-carboxylic acid: The nitrile can be hydrolyzed to the corresponding carboxylic acid under acidic or basic conditions.
- Esterification: The resulting carboxylic acid can be esterified to the methyl ester using standard methods, such as Fischer esterification.

General Experimental Protocol: Fischer Esterification of a Pyridine Carboxylic Acid

The following is a general procedure for the acid-catalyzed esterification of a pyridine carboxylic acid, which could be adapted for the synthesis of **Methyl 4-phenylpyridine-2-carboxylate** from its corresponding carboxylic acid precursor.

Materials:

- 4-phenylpyridine-2-carboxylic acid
- Methanol (anhydrous)
- Concentrated Sulfuric Acid (H₂SO₄)
- Sodium bicarbonate (saturated solution)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)



• Organic solvent for extraction (e.g., ethyl acetate, dichloromethane)

Procedure:

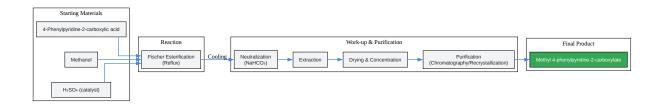
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-phenylpyridine-2-carboxylic acid in an excess of anhydrous methanol.
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up:
 - After cooling to room temperature, remove the excess methanol under reduced pressure.
 - Neutralize the residue by carefully adding a saturated solution of sodium bicarbonate until the effervescence ceases.
 - Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
 - Wash the combined organic layers with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude methyl ester.
- Purification: The crude product can be purified by column chromatography on silica gel or by recrystallization to yield pure Methyl 4-phenylpyridine-2-carboxylate.

Note: This is a generalized protocol and the specific reaction conditions (e.g., reaction time, temperature, and purification method) would need to be optimized for this particular substrate.

Mandatory Visualizations Proposed Synthesis Workflow

The following diagram illustrates a plausible workflow for the synthesis of **Methyl 4- phenylpyridine-2-carboxylate**.





Click to download full resolution via product page

Caption: Proposed workflow for the synthesis of Methyl 4-phenylpyridine-2-carboxylate.

Spectroscopic Data

No experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **Methyl 4- phenylpyridine-2-carboxylate** was found in the searched literature. Characterization of this compound would require obtaining such data upon its synthesis and purification. For reference, the NIST WebBook provides spectral data for related compounds such as 4-Pyridinecarboxylic acid, methyl ester, which may offer some comparative insights.[2]

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the reviewed literature regarding the biological activity or associated signaling pathways for **Methyl 4-phenylpyridine-2-carboxylate**. Research into phenyl-pyridine-2-carboxylic acid derivatives has identified them as potential cell cycle inhibitors with selectivity for cancer cells, suggesting that this class of compounds may have interesting biological properties worth investigating.[3]

Conclusion



Methyl 4-phenylpyridine-2-carboxylate is a compound for which physical and chemical properties are primarily based on computational models. While a plausible synthetic route can be devised from established chemical principles, detailed experimental procedures and characterization data are not currently well-documented in the public domain. This guide provides a foundational understanding of this molecule and highlights the need for further experimental investigation to fully elucidate its properties and potential applications. Researchers interested in this compound are encouraged to pursue its synthesis and characterization to contribute to the scientific knowledge base.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Methyl 4-phenylpyridine-2-carboxylate | C13H11NO2 | CID 20610328 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Pyridinecarboxylic acid, methyl ester [webbook.nist.gov]
- 3. Identification of phenyl-pyridine-2-carboxylic acid derivatives as novel cell cycle inhibitors with increased selectivity for cancer cells PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of Methyl 4-phenylpyridine-2-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181838#physical-and-chemical-properties-of-methyl-4-phenylpyridine-2-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com